

Standard Operating Procedure for Methomyl-d3 in a Research Laboratory

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B15562426

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive standard operating procedure (SOP) for the safe handling and use of **Methomyl-d3** as an internal standard in a research laboratory setting. **Methomyl-d3** is the deuterated analog of Methomyl, a carbamate insecticide.^[1] It is primarily utilized for the quantitative analysis of Methomyl in various matrices by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1] This SOP outlines the necessary safety precautions, experimental protocols for stock solution preparation and sample analysis, and proper disposal methods.

Physicochemical Properties and Storage

Methomyl-d3 is a white crystalline solid.^[1] Key physicochemical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Methomyl-d3**

Property	Value	Reference
Formal Name	N-[[[(methyl-d3-amino)carbonyl]oxy]-ethanimidothioic acid, methyl ester	[1] [2]
CAS Number	1398109-07-3	
Molecular Formula	C5H7D3N2O2S	
Molecular Weight	Approximately 165.2 g/mol	
Solubility	Slightly soluble in chloroform and methanol.	
Purity	Chemical Purity: ≥98% (Methomyl)	
Deuterium Incorporation	≥99% deuterated forms (d1-d3); ≤1% d0	
Storage Conditions	Store at -20°C.	
Stability	Stable for at least 4 years at -20°C.	

Safety Precautions and Handling

Methomyl-d3 should be handled as a hazardous substance due to the high toxicity of its non-deuterated analog, Methomyl, which is a potent acetylcholinesterase inhibitor.

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a full-face shield must be worn.
- Hand Protection: Standard laboratory gloves (e.g., nitrile) should be used.
- Body Protection: A laboratory coat is mandatory.

- Respiratory Protection: When handling the solid powder outside of a containment device, a suitable respirator should be worn to avoid inhalation.

2.2 Handling

- All handling of **Methomyl-d3**, especially the solid form, should be conducted in a certified chemical fume hood or a containment ventilated enclosure to minimize inhalation risk.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling.
- A Safety Data Sheet (SDS) for **Methomyl-d3** should be readily available and reviewed by all personnel before use.

2.3 Spill and Emergency Procedures

- Spill: In case of a spill, evacuate the area. For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed, labeled container for hazardous waste disposal. For liquid spills, absorb with an inert material and place in a sealed container.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

2.4 Waste Disposal

- All waste containing **Methomyl-d3** must be treated as hazardous chemical waste.
- Dispose of unused compounds, contaminated labware (e.g., pipette tips, vials), and personal protective equipment in designated, clearly labeled hazardous waste containers.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

Methomyl-d3 is intended for use as an internal standard for the quantification of Methomyl. The following protocols describe the preparation of stock solutions and a general procedure for sample analysis using LC-MS/MS.

3.1 Preparation of **Methomyl-d3** Stock Solution (e.g., 1 mg/mL)

- Allow the vial containing solid **Methomyl-d3** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the required amount of **Methomyl-d3** powder in a chemical fume hood.
- Dissolve the powder in a suitable solvent, such as methanol or acetonitrile, in a volumetric flask.
- Sonicate briefly if necessary to ensure complete dissolution.
- Store the stock solution at -20°C in a tightly sealed, labeled amber vial.

3.2 Preparation of Working Solutions

- Prepare serial dilutions of the stock solution with the appropriate solvent (e.g., methanol or acetonitrile) to create working solutions at the desired concentrations.
- These working solutions will be used to spike samples as an internal standard.

3.3 Sample Preparation and Analysis by LC-MS/MS

The following is a general protocol for the analysis of Methomyl in a biological or environmental matrix. The specific parameters may need to be optimized for the matrix and instrumentation

used.

3.3.1 Sample Extraction (QuEChERS Method Example)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is commonly used for pesticide residue analysis.

- Homogenize 10 g of the sample with 10 mL of water and 10 mL of acetonitrile.
- Spike the sample with a known amount of **Methomyl-d3** internal standard working solution.
- Add extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 0.5 g disodium hydrogen citrate, 1 g trisodium citrate) and shake vigorously for 1 minute.
- Centrifuge the sample.
- Transfer an aliquot of the acetonitrile supernatant to a new tube containing cleanup sorbents (e.g., MgSO₄ and primary-secondary amine (PSA)).
- Shake and centrifuge again.
- Filter the supernatant into an autosampler vial for LC-MS/MS analysis.

3.3.2 LC-MS/MS Analysis

Table 2: Example LC-MS/MS Parameters for Methomyl Analysis

Parameter	Recommended Setting
LC Column	C18 column (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness)
Mobile Phase A	Water with 5 mM ammonium formate and 2 mM formic acid
Mobile Phase B	Methanol with 5 mM ammonium formate and 2 mM formic acid
Gradient	Optimized for separation of Methomyl from matrix components
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	1 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z) for Methomyl	163.0
Product Ions (m/z) for Methomyl	106.0, 88.0
Precursor Ion (m/z) for Methomyl-d3	166.0
Product Ions (m/z) for Methomyl-d3	109.0, 91.0
Collision Energy	To be optimized for the specific instrument

Note: The m/z values for **Methomyl-d3** are predicted based on the addition of 3 daltons for the deuterium atoms. These should be confirmed experimentally.

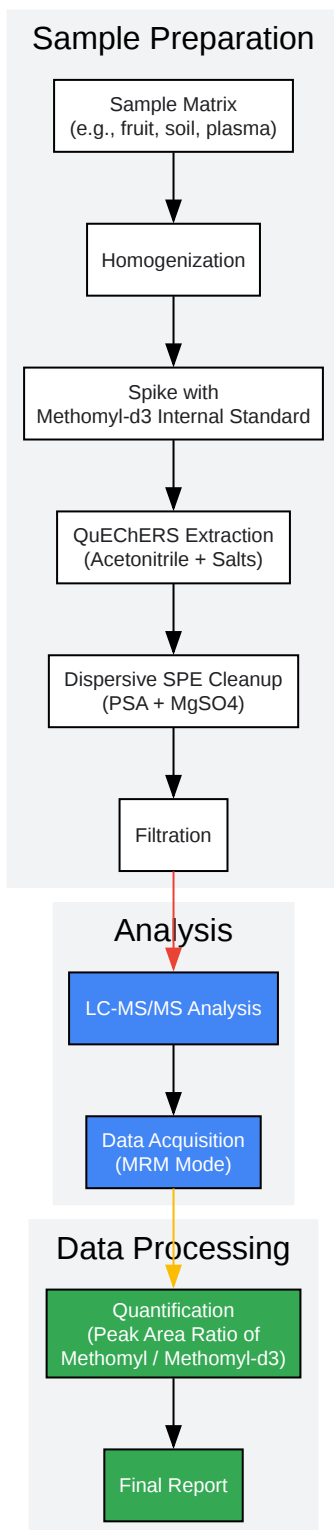
Metabolic Pathways of Methomyl

Understanding the metabolism of Methomyl is crucial for interpreting analytical results, particularly in biological matrices. The primary metabolic pathways in rats involve hydrolysis to S-methyl-N-hydroxythioacetimidate, which is then further broken down to carbon dioxide and acetonitrile. Another pathway includes the displacement of the S-methyl group by glutathione, followed by enzymatic transformation to a mercapturic acid derivative.

Visual Workflow and Pathway Diagrams

Experimental Workflow for Methomyl Analysis using **Methomyl-d3**

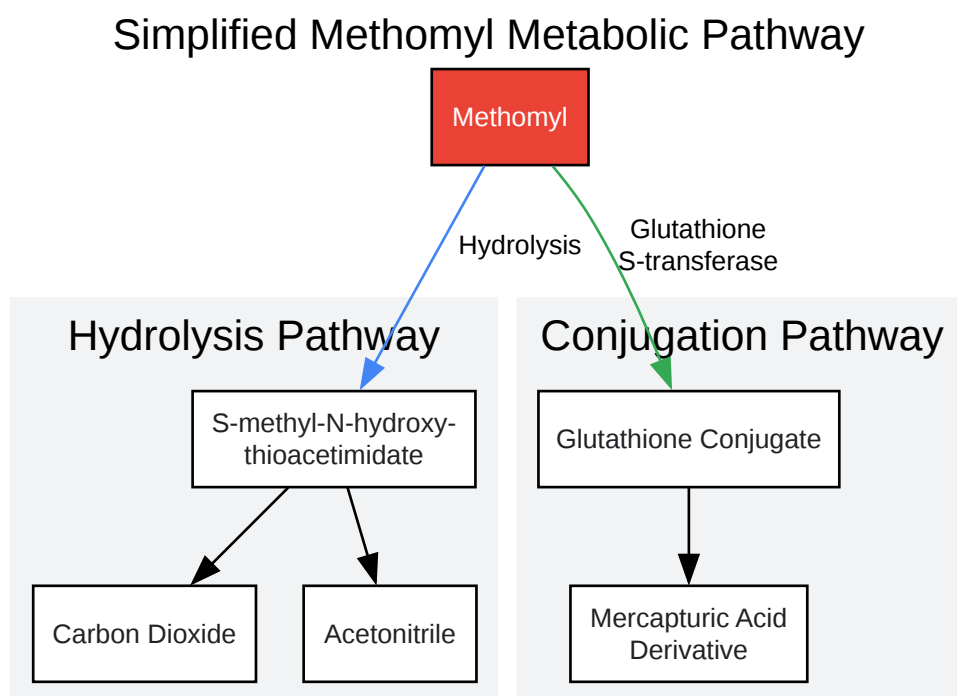
Experimental Workflow for Methomyl Analysis



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Caption: Workflow for the quantification of Methomyl using **Methomyl-d3** internal standard.

Simplified Methomyl Metabolic Pathway



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Caption: Key metabolic routes of Methomyl in biological systems.

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References

- 1. [Current Approaches to and Future Perspectives on Methomyl Degradation in Contaminated Soil/Water Environments - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- [2. Effect of methomyl on hepatic mixed function oxidases in rats - PMC](#)
[\[pmc.ncbi.nlm.nih.gov\]](#)
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